

An In-depth Technical Guide to the Physicochemical Properties of 2-Nitrobenzamide

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Compound of Interest

Compound Name: 2-Nitrobenzamide

Cat. No.: B184338

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This technical guide provides a comprehensive overview of the melting and boiling points of **2-Nitrobenzamide** ($C_7H_6N_2O_3$), a key intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed data, experimental methodologies, and a logical workflow for its characterization.

Quantitative Data Summary

The melting and boiling points of **2-Nitrobenzamide** have been determined and reported across various sources. The following table summarizes these key physical properties for easy comparison.

Physical Property	Value (°C)	Value (°F)	Value (K)	Pressure	Source
Melting Point	170.0 - 176.0	-	-	N/A	Thermo Scientific Chemicals[1]
174 - 178	-	-	N/A	Sigma-Aldrich[2], ChemicalBook[3]	
175	-	-	N/A	Lab Pro Inc[4]	
176.6	349.9	449.75	N/A	PubChem	
Boiling Point	317	-	590.15	760 mmHg	Sigma-Aldrich, ChemicalBook
317.2	603	590.35	760 mmHg	PubChem	

Experimental Protocols

While specific experimental documentation for the determination of **2-Nitrobenzamide**'s melting and boiling points is not detailed in the provided search results, standard laboratory procedures are well-established for these measurements.

2.1. Melting Point Determination (Capillary Method)

The melting point of a crystalline solid like **2-Nitrobenzamide** is typically determined using a melting point apparatus with a heated block and a thermometer.

- **Sample Preparation:** A small amount of dry, purified **2-Nitrobenzamide** powder is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.

- Instrumentation: The capillary tube is placed in a melting point apparatus (such as a Thomas-Hoover or a digital Mel-Temp®).
- Methodology:
 - The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.
 - The heating rate is then reduced to 1-2°C per minute to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire solid mass turns into a clear liquid is recorded as the end of the melting range. The reported melting point is often a range (e.g., 174-178 °C).

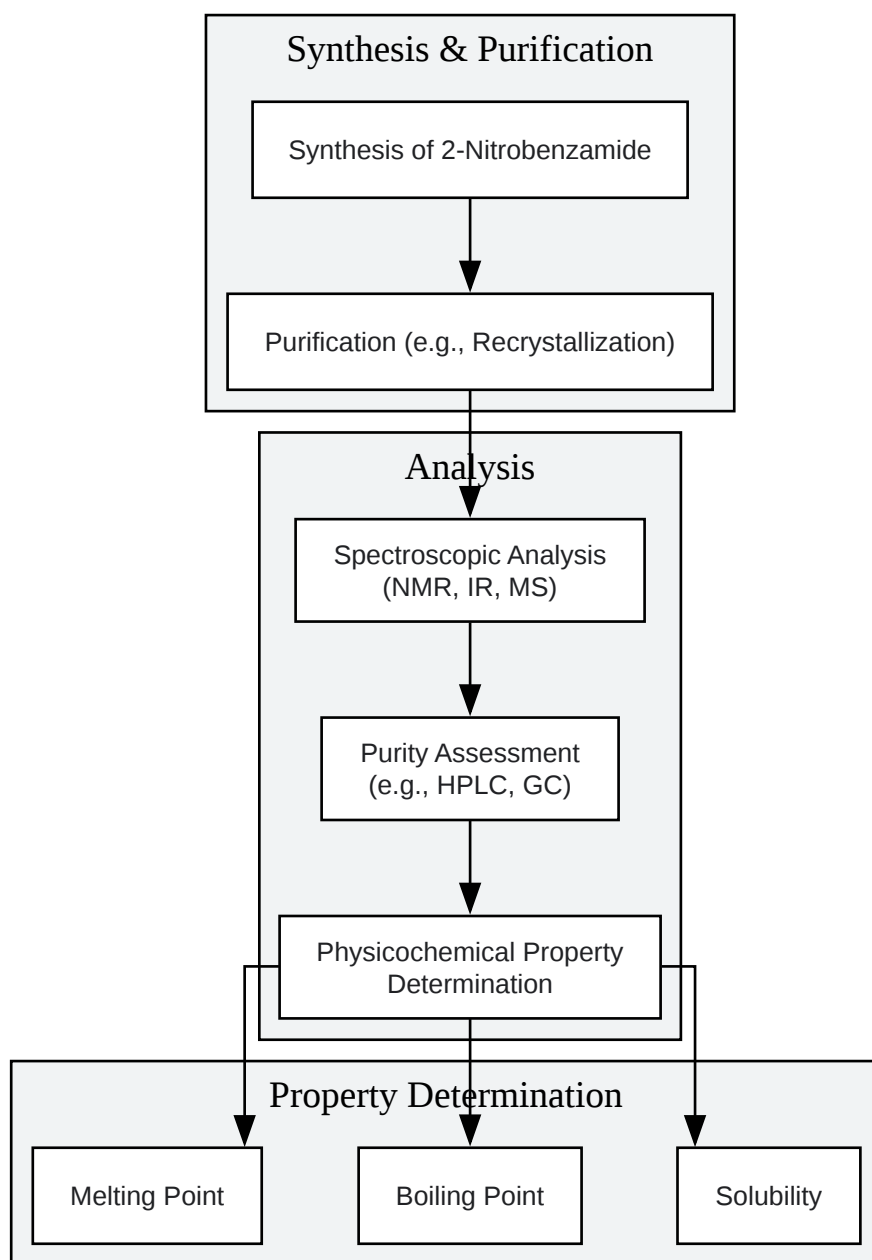
2.2. Boiling Point Determination

Given the high boiling point of **2-Nitrobenzamide** (317 °C), its determination requires careful execution to avoid thermal decomposition.

- Instrumentation: The boiling point can be determined using distillation apparatus or a Thiele tube.
- Methodology (Distillation):
 - A small quantity of **2-Nitrobenzamide** is placed in a distillation flask with boiling chips.
 - The flask is heated, and the vapor is allowed to rise and surround the bulb of a thermometer.
 - The temperature is recorded when it stabilizes, indicating that the vapor and liquid are in equilibrium. This temperature is the boiling point at the given atmospheric pressure.
- Considerations: Due to the high temperature, vacuum distillation may be employed to lower the boiling point and prevent decomposition. The boiling point at atmospheric pressure can then be extrapolated using a nomograph.

Logical and Experimental Workflow

The characterization of a chemical compound such as **2-Nitrobenzamide** follows a logical progression from synthesis to purification and subsequent analysis of its physical and chemical properties.



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